

"2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane" molecular weight

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Compound of Interest

Compound Name: 2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane

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An In-depth Technical Guide to the Molecular Weight of **2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane**

This technical guide provides a detailed breakdown of the molecular weight of **2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane**, a compound of interest to researchers, scientists, and professionals in drug development.

Molecular Formula

The molecular formula for **2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane** has been identified as $C_{11}H_{14}O_3$.^[1] This formula is the cornerstone for calculating the compound's molecular weight.

Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O). For the purposes of this calculation, the conventional atomic weights are utilized.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999

Experimental Protocol: Molecular Weight Calculation

The molecular weight (MW) of a molecule is the sum of the atomic weights of its constituent atoms. The calculation protocol is as follows:

$$\text{MW} = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$$

For **2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane** (C₁₁H₁₄O₃):

- Contribution from Carbon = $11 \times 12.011 \text{ g/mol} = 132.121 \text{ g/mol}$
- Contribution from Hydrogen = $14 \times 1.008 \text{ g/mol} = 14.112 \text{ g/mol}$
- Contribution from Oxygen = $3 \times 15.999 \text{ g/mol} = 47.997 \text{ g/mol}$

$$\text{Total Molecular Weight} = 132.121 + 14.112 + 47.997 = 194.23 \text{ g/mol}$$

Summary of Molecular Weight Data

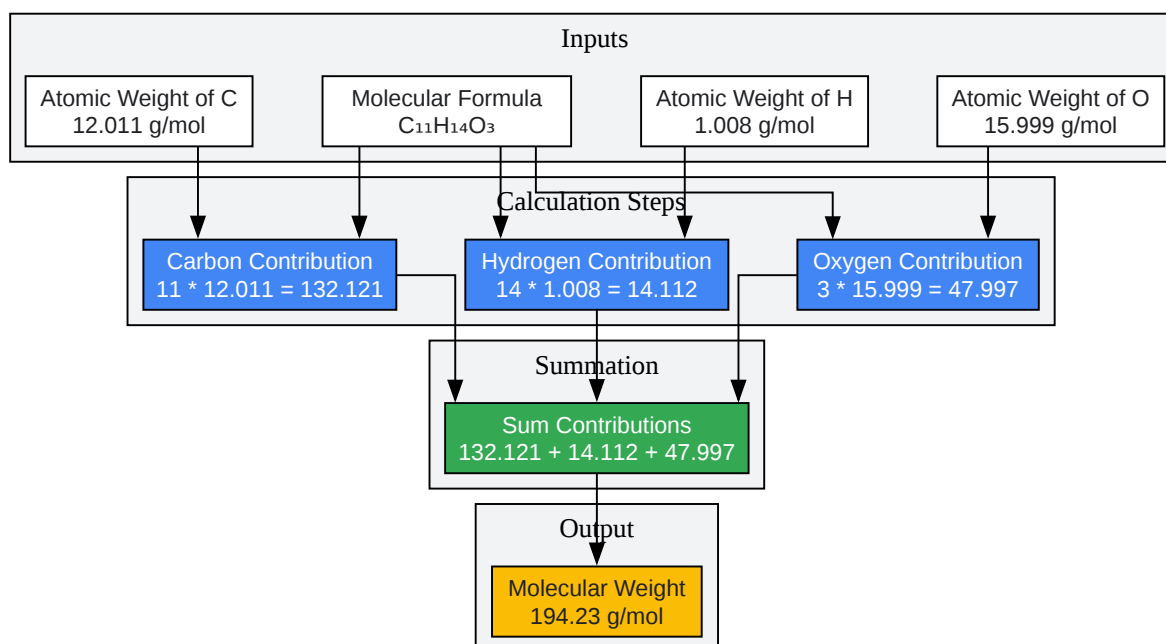
The following table summarizes the quantitative data for the molecular weight of **2-(4-Methoxyphenyl)-4-methyl-1,3-dioxolane**.

Component	Quantity	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	11	12.011	132.121
Hydrogen	14	1.008	14.112
Oxygen	3	15.999	47.997
Total Molecular Weight	194.23		

The calculated molecular weight is consistent with the literature value of 194.2271 g/mol .[\[1\]](#)

Visualization of Calculation Workflow

The following diagram illustrates the logical workflow for the calculation of the molecular weight.



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Caption: Workflow for Molecular Weight Calculation.

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References

- 1. 1,3-Dioxolane, 2-(4-methoxyphenyl)-4-methyl- [webbook.nist.gov]
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